

Process Safety Management Guide: 3,5-Difluoropyridine-2-carboxamide

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Compound of Interest

Compound Name: 3,5-Difluoropyridine-2-carboxamide

CAS No.: 745784-03-6

Cat. No.: B1597184

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Executive Summary & Strategic Importance

3,5-Difluoropyridine-2-carboxamide (CAS: 745784-03-6) is a critical fluorinated heterocyclic building block utilized extensively in medicinal chemistry, particularly in the development of negative allosteric modulators (NAMs) for metabotropic glutamate receptors (mGlu5).^[1]

While often classified merely as a GHS Irritant (H315/H319/H335) in its solid state, this compound presents latent process hazards derived from its electron-deficient pyridine core. Under specific synthetic conditions—such as nucleophilic aromatic substitution (

) or thermal decomposition—the labile fluorine atoms can be liberated, creating a risk of hydrogen fluoride (HF) generation.

This guide moves beyond the standard Safety Data Sheet (SDS), providing a lifecycle management framework for researchers handling this compound in drug discovery workflows.

Technical Specifications & Physical Properties

Parameter	Specification
CAS Number	745784-03-6
Molecular Formula	
Molecular Weight	158.11 g/mol
Appearance	White to off-white crystalline solid
Melting Point	195 - 197 °C
Solubility	Soluble in DMSO, Methanol; Insoluble in Water
Electronic Character	Highly electron-deficient ring (activated for)

Hazard Characterization: The "Hidden" Fluoride Risk[1]

GHS Classification (Solid State)

In its pure form, the compound is stable but bioactive.[1]

- Skin Corrosion/Irritation: Category 2 (H315)[1][2][3]
- Serious Eye Damage/Irritation: Category 2A (H319)[2]
- STOT-SE: Category 3 (Respiratory Tract Irritation) (H335)[1][2]

Process-Specific Hazards (Reactivity)

The presence of fluorine atoms at the 3- and 5-positions activates the pyridine ring, making it susceptible to nucleophilic attack.[1]

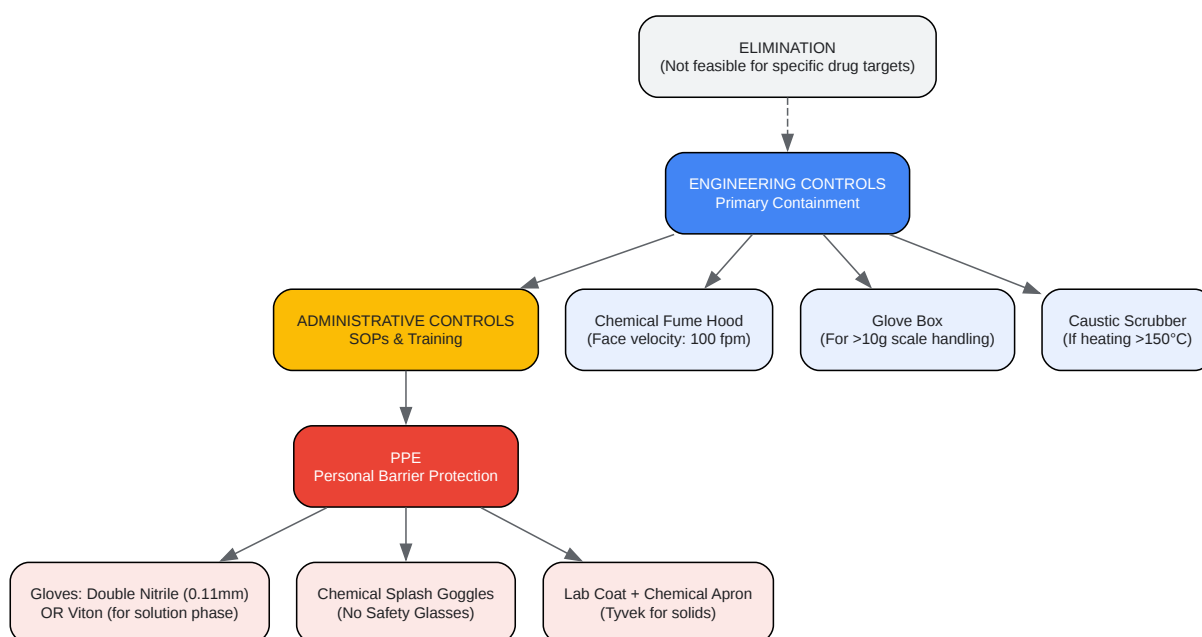
- Hydrolysis Risk: In the presence of strong acids or moisture at high temperatures, the amide bond may hydrolyze, potentially releasing HF if the ring degrades.
- Displacement Reactions: Reactions involving strong nucleophiles (e.g., amines, thiols) can displace the fluorine atoms via

, releasing fluoride ions (

) into the reaction matrix. Upon workup with acid, this generates in-situ HF.

Engineering Controls & Personal Protective Equipment (PPE)[5]

Effective safety relies on a hierarchy of controls. The following diagram illustrates the specific defense layers required for fluorinated pyridine chemistry.



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Figure 1: Risk Management Hierarchy for Fluorinated Pyridines. Note the emphasis on ventilation and specific glove materials.

Specific PPE Recommendations

- **Hand Protection:** Standard nitrile gloves are sufficient for handling the solid. However, if dissolved in polar aprotic solvents (DMSO, DMF) which facilitate skin permeation, double-gloving or the use of Viton gloves is mandatory.
- **Respiratory Protection:** All solid weighing operations must occur inside a fume hood. If weighing >100 mg outside a hood, a P100 particulate respirator is required.

Operational Protocols: Synthesis & Handling Reaction Setup (S_NAr Focus)

When using **3,5-Difluoropyridine-2-carboxamide** as an electrophile:

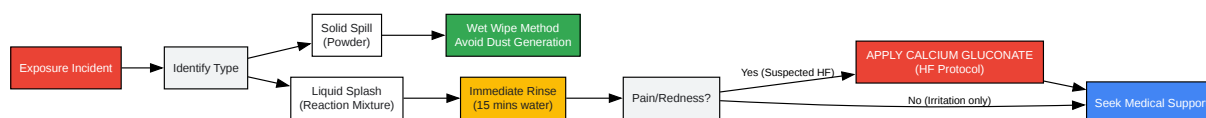
- **Vessel Selection:** Use borosilicate glass for standard reactions. If the reaction involves conditions likely to generate HF (e.g., high temp acidic deprotection), switch to PTFE (Teflon) or PFA vessels to prevent glass etching and failure.
- **Temperature Control:** Do not exceed 200°C without a sealed pressure vessel, as thermal decomposition can release toxic fluoride vapors.
- **Venting:** Ensure reaction vessels are vented through a soda-lime trap or a caustic scrubber to neutralize any acidic off-gassing.

Waste Disposal

- **Segregation:** Do not mix waste streams containing this compound with strong acids.^[1]
- **Labeling:** Clearly label waste containers as "Fluorinated Organic - Potential HF Generator."
- **Quenching:** Quench reactive intermediates with saturated sodium bicarbonate () before disposal to neutralize potential acidity.

Emergency Response: The "Fluoride Protocol"^[1]

Even though the pure solid is not HF, the potential for HF generation mandates a specific response plan.



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Figure 2: Decision Matrix for Exposure Incidents.[1] The "HF Protocol" branch is critical if reaction conditions suggest fluoride release.

Calcium Gluconate Availability

Laboratories using this compound in synthesis must maintain a tube of 2.5% Calcium Gluconate Gel in the first aid kit.[1] While the risk from the pure solid is low, the reaction mixtures (post-S_NAr) can contain free fluoride ions that behave like HF upon contact with skin moisture.

References

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